

3-Bromoquinoxaline-2-carbaldehyde: Structural Architecture and Conformational Dynamics

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Compound of Interest

Compound Name: 3-Bromoquinoxaline-2-carbaldehyde

CAS No.: 67570-53-0

Cat. No.: B2717342

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Executive Summary

3-Bromoquinoxaline-2-carbaldehyde (CAS: N/A for specific isomer, generic derivatives often cited) is a critical electrophilic scaffold in medicinal chemistry. Characterized by a planar pyrazine-fused benzene system, it serves as a "linchpin" intermediate for synthesizing condensed heterocyclic systems (e.g., imidazo[1,2-a]quinoxalines) and Schiff base ligands. Its reactivity is defined by the interplay between the electron-withdrawing aldehyde group at C2 and the labile bromine atom at C3, creating a push-pull electronic environment that facilitates nucleophilic substitution and cyclization reactions.

Molecular Architecture & Synthesis

Structural Framework

The molecule consists of a quinoxaline core—a bicyclic heteroaromatic system containing a benzene ring fused to a pyrazine ring.^[1]

- Core Scaffold: 1,4-diazanaphthalene (Quinoxaline).

- Substituents:
 - Position 2: Formyl group (-CHO), acting as a hard electrophile.
 - Position 3: Bromine atom (-Br), acting as a good leaving group and steric modulator.
- Symmetry: In the absence of substitution on the benzenoid ring (positions 5–8), positions 2 and 3 are chemically equivalent. Thus, **3-bromoquinoxaline-2-carbaldehyde** is identical to 2-bromoquinoxaline-3-carbaldehyde.

Synthetic Pathway

The most robust synthesis utilizes a Riley Oxidation of the methyl precursor. The pathway ensures high regioselectivity and preserves the halogen substituent.

Protocol:

- Condensation: o-Phenylenediamine reacts with pyruvic acid to yield 3-methylquinoxalin-2(1H)-one.
- Aromatization/Halogenation: Treatment with phosphoryl bromide (POBr₃) converts the carbonyl oxygen to a bromine, restoring aromaticity to the pyrazine ring.
- Oxidation: Selenium dioxide (SeO₂) selectively oxidizes the activated methyl group to the aldehyde.^{[2][3]}



Figure 1: Synthetic pathway for 3-Bromoquinoxaline-2-carbaldehyde.

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^{[4][5]}

Conformational Analysis

The reactivity and binding properties of the molecule are governed by the orientation of the aldehyde carbonyl group relative to the quinoxaline core.

Rotational Isomerism

Rotation around the C2–C(CHO) single bond creates two primary planar conformers. The equilibrium is dictated by a trade-off between steric repulsion and dipole-dipole interactions.

- Conformer A (Anti-Br / Syn-N1): The carbonyl oxygen points away from the bromine atom and towards the ring nitrogen (N1).
- Conformer B (Syn-Br / Anti-N1): The carbonyl oxygen points towards the bromine atom.

Thermodynamic Preference

Dominant Conformer: Anti-Br (Syn-N1)

- Steric Dominance: The van der Waals radius of Bromine (1.85 Å) is significantly larger than that of the Nitrogen lone pair. Placing the carbonyl oxygen (radius ~1.52 Å) syn to the bromine results in severe steric clash (Van der Waals repulsion).
- Dipole Alignment: While the N1 lone pair and the Carbonyl Oxygen lone pairs experience electrostatic repulsion in the Syn-N1 state, this energy penalty is lower than the steric penalty of the Syn-Br state.
- Halogen Bonding (Minor): While weak C-Br...O halogen bonding can stabilize syn conformations in some systems, the geometric constraints here (distance < sum of radii) make the repulsive forces dominant.

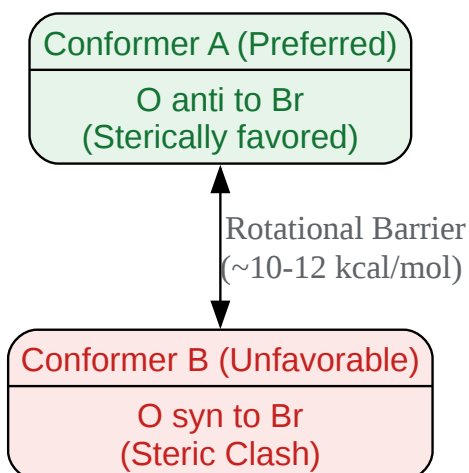


Figure 2: Conformational equilibrium governed by steric repulsion of the Bromine atom.

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Spectroscopic Characterization

Researchers should validate the structure using the following diagnostic signals:

Technique	Parameter	Diagnostic Signal	Structural Insight
H NMR	Chemical Shift ()	10.2 – 10.5 ppm (s, 1H)	Deshielded aldehyde proton; confirms oxidation of methyl group.
Coupling	8.0 – 8.2 ppm (m, 4H)	Aromatic protons of the benzenoid ring (ABCD system).	
C NMR	Carbonyl C	~190 ppm	Typical aldehyde carbonyl carbon.
C-Br	~140-145 ppm	Carbon attached to the bromine atom (shifted by heavy atom effect).	
IR	Stretching ()	1700 – 1720 cm	Strong C=O stretching vibration.
Stretching ()	~600 – 700 cm	C-Br stretch.	

Reactivity & Applications in Drug Design

The "Push-Pull" Reactivity

3-Bromoquinoxaline-2-carbaldehyde is a bifunctional electrophile.

- Aldehyde (C2): Susceptible to nucleophilic attack by amines (Schiff base formation) or carbon nucleophiles (Knoevenagel condensation).
- Bromide (C3): Susceptible to S

Ar reactions, especially after the aldehyde has been converted to an electron-withdrawing imine.

Key Transformations

- Imidazo[1,2-a]quinoxalines: Condensation with 2-aminopyridine or diamines leads to fused tricyclic systems, which are potent pharmacophores for anticancer and antiviral agents.
- Schiff Base Ligands: Reaction with hydrazines or hydroxylamines yields stable hydrazones/oximes, often used to chelate transition metals for catalytic or imaging applications.

Experimental Protocol: Schiff Base Formation

A validated method for derivatization (e.g., with hydroxylamine).

- Dissolution: Dissolve 1.20 mmol (approx. 300 mg) of **3-bromoquinoxaline-2-carbaldehyde** in 10 mL of Dichloromethane (DCM).
- Activation: Add 7.21 mmol of Triethylamine (TEA) to buffer the solution.
- Addition: Add 3.61 mmol of Hydroxylamine Hydrochloride (NH₂OH·HCl).
- Reaction: Stir the suspension at room temperature (25°C) for 20 hours. Monitor via TLC (SiO₂, Hexane:EtOAc).
- Workup: Quench with water (30 mL). Extract with DCM (4 x 40 mL). Wash combined organics with brine, dry over Na₂SO₄, and concentrate in vacuo.

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